

Application of Precipitated Calcium Carbonate in Paper Manufacturing: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Calcium;carbonate

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Introduction

Precipitated calcium carbonate (PCC) is a synthetic form of calcium carbonate, meticulously engineered for a variety of industrial applications. In the paper manufacturing industry, PCC is a critical additive, serving dual roles as a high-performance filler and a coating pigment. Its adoption was significantly propelled by the shift from acidic to neutral or alkaline papermaking processes in the 1970s.^{[1][2]} Unlike its ground counterpart, ground calcium carbonate (GCC), which is produced by the mechanical grinding of limestone or marble, PCC is manufactured through a precipitation process.^{[3][4]} This allows for precise control over its physical properties, including particle size, shape (morphology), and surface area, thereby enabling the tailoring of paper properties to meet specific end-use requirements.^{[5][6]}

PCC is favored for its ability to enhance key paper attributes such as brightness, whiteness, opacity, and printability, while also increasing paper bulk and dimensional stability.^{[6][7][8]} Furthermore, its use can lead to significant cost savings by replacing more expensive wood pulp fibers and other additives like titanium dioxide and kaolin clay.^{[6][9]}

This document provides detailed application notes and experimental protocols for the use of precipitated calcium carbonate in paper manufacturing, targeted at researchers and scientists who may be new to this specific application.

Roles of Precipitated Calcium Carbonate in Papermaking

PCC is primarily utilized in two main capacities within the papermaking process: as a filler in the wet-end and as a pigment in paper coatings.

As a Filler

As a filler, PCC is incorporated into the pulp slurry before the paper sheet is formed. This process is often referred to as "filling" or "loading." The primary objectives of using PCC as a filler are:

- **Cost Reduction:** PCC is significantly more economical than wood pulp, and its inclusion reduces the overall cost of raw materials.[9]
- **Improved Optical Properties:** PCC's high brightness and light-scattering capabilities significantly enhance the brightness and opacity of the paper.[2][6][8] This is particularly beneficial in printing and writing papers.
- **Enhanced Printability:** The presence of PCC particles creates a smoother and more uniform paper surface, which improves ink absorption and leads to sharper, more vibrant printed images.[6]
- **Increased Bulk and Stiffness:** Certain morphologies of PCC can increase the thickness (bulk) of the paper sheet without a proportional increase in weight, which can also contribute to improved stiffness.[3][10]

As a Coating Pigment

In this application, a slurry of PCC and other components is applied to the surface of the base paper. This coating layer further enhances the paper's properties:

- **Superior Print Quality:** The fine and uniformly sized particles of PCC in the coating create a smooth, glossy surface that is ideal for high-quality printing.[11]
- **Enhanced Whiteness and Brightness:** PCC coatings provide a brilliant white surface, improving the visual appeal of the paper and the contrast of the printed text and images.[11]

- Improved Ink Holdout: The coating prevents excessive ink absorption into the paper, allowing the ink to sit on the surface, resulting in sharper dots and better print definition.[6]

Impact of PCC Morphology on Paper Properties

The ability to control the crystal structure of PCC during its synthesis is a key advantage over GCC. The three primary morphologies of PCC used in the paper industry are scalenohedral, rhombohedral, and aragonite (acicular or needle-shaped). Each morphology imparts distinct properties to the final paper product.

- Scalenohedral PCC: Characterized by a star- or rosette-like shape, this morphology is particularly effective at increasing paper bulk and opacity due to its high light-scattering ability and complex structure.[10][12] It is a common choice for uncoated papers where high thickness is desired.[10]
- Rhombohedral PCC: This blocky, compact crystal structure provides good brightness and is known to have less of a negative impact on paper strength compared to more complex shapes.[10] It also allows for better drainage of water during the papermaking process.[3]
- Aragonite PCC: This needle-shaped morphology can also contribute to good optical properties and is used in specialty paper applications.[12]

Quantitative Data on PCC Application

The following tables summarize the typical effects of PCC on key paper properties. The exact values can vary depending on the pulp type, PCC morphology, filler loading level, and other papermaking conditions.

Property	Unfilled Paper	Paper with 20% PCC Filler	Unit	Key Observations
Brightness (ISO)	85 - 88	90 - 95	%	PCC significantly increases the brightness of the paper. [2] [6]
Opacity	80 - 85	88 - 94	%	The addition of PCC substantially improves opacity, reducing show-through. [2] [6]
Bulk	1.2 - 1.4	1.5 - 1.8	cm ³ /g	Scalenohedral PCC is particularly effective at increasing paper bulk. [3] [10]
Tensile Strength	4.0 - 5.0	3.0 - 4.0	kN/m	High filler loading can negatively impact paper strength by disrupting fiber-fiber bonds. [13]
Basis Weight	80	80	g/m ²	Filler is added to achieve a target basis weight while reducing fiber content.

Table 1: Typical Impact of PCC Filler on Paper Properties

PCC Morphology	Particle Size (μm)	Impact on Bulk	Impact on Brightness	Impact on Opacity
Scalenohedral	1.5 - 3.0	High	High	Very High
Rhombohedral	0.5 - 1.5	Moderate	High	High
Aragonite	0.5 - 2.0 (length)	Moderate	High	High

Table 2: Influence of PCC Morphology on Paper Properties

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the properties of paper containing PCC, based on TAPPI (Technical Association of the Pulp and Paper Industry) standards.

Preparation of Handsheets with PCC Filler

Objective: To prepare laboratory-scale paper sheets (handsheets) with a defined content of PCC for subsequent property testing.

Materials and Equipment:

- Pulp slurry (e.g., bleached hardwood or softwood kraft pulp)
- Precipitated Calcium Carbonate (PCC) slurry of known concentration
- Handsheet former (e.g., British Standard handsheet machine)
- Disintegrator
- Press
- Drying rings and plates
- Balance

Protocol:

- **Pulp Slurry Preparation:** Disintegrate a known weight of dry pulp in a specified volume of water using a standard disintegrator to achieve a homogeneous slurry.
- **PCC Addition:** While stirring the pulp slurry, add the required amount of PCC slurry to achieve the target filler content (e.g., 10%, 20%, 30% by weight of the final paper).
- **Handsheet Formation:** Transfer the pulp-PCC mixture to the handsheet former. Form the sheet by draining the water through a fine wire mesh.
- **Pressing:** Carefully remove the wet handsheet from the wire and press it between blotter papers at a specified pressure to remove excess water.
- **Drying:** Place the pressed handsheet in a drying ring and allow it to air dry or dry in a conditioned environment ($23 \pm 1^\circ\text{C}$ and $50 \pm 2\%$ relative humidity) to a constant weight.
- **Conditioning:** Condition the final handsheets in the standard atmosphere for at least 24 hours before testing.

Evaluation of Paper Properties

Standard: TAPPI T 410

Protocol:

- Cut a specimen of a precise, known area (e.g., 100 cm²) from the conditioned handsheet. [\[14\]](#)
- Weigh the specimen on an analytical balance to the nearest 0.001 g. [\[14\]](#)
- Calculate the basis weight in grams per square meter (g/m²). [\[12\]](#)[\[15\]](#)

Standard: TAPPI T 411

Protocol:

- Use a calibrated micrometer to measure the thickness of a single sheet of the conditioned paper. [\[3\]](#)[\[10\]](#)[\[16\]](#)

- The micrometer should have a specified pressure foot diameter and apply a defined pressure (50 kPa).[3][16]
- Take at least ten measurements at different points on the specimen and calculate the average thickness.[10]

Standard: TAPPI T 452

Protocol:

- Use a brightness meter or a spectrophotometer calibrated to measure directional reflectance at 457 nm.[17][18][19]
- Place a stack of at least ten sheets of the conditioned paper over the instrument's aperture to ensure opacity.
- Take readings on both the top and wire sides of the paper and average the results.

Standard: TAPPI T 425

Protocol:

- Use an opacimeter or a spectrophotometer to measure the reflectance of a single sheet of paper.[20][21]
- First, measure the reflectance with a black backing (R_0).
- Then, measure the reflectance with a white backing of known reflectance (R_∞).[20]
- Calculate the opacity as the ratio of the two reflectances: Opacity (%) = $(R_0 / R_\infty) \times 100$.[20]

Standard: TAPPI T 494

Protocol:

- Cut a strip of the conditioned paper of specified dimensions (e.g., 15 mm wide).[22]

- Clamp the strip into the jaws of a constant-rate-of-elongation tensile testing machine.[7][22][23]
- Apply a tensile force at a constant rate until the strip breaks.[23]
- Record the maximum force and calculate the tensile strength, typically expressed in kilonewtons per meter (kN/m).[7]

Standard: TAPPI T 403

Protocol:

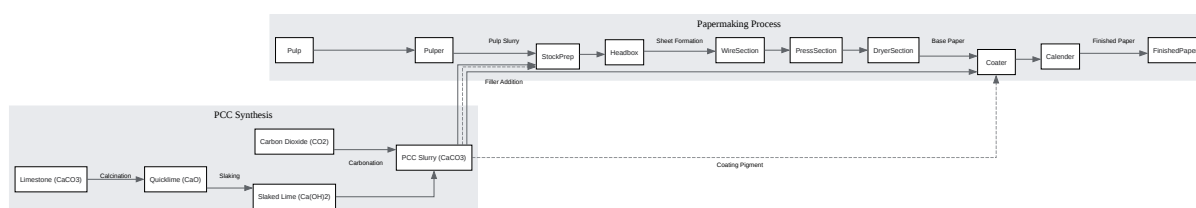
- Clamp the conditioned paper specimen in a burst tester.[11][24]
- Apply increasing hydraulic pressure to a rubber diaphragm that expands against the paper until it ruptures.[11][25][26]
- Record the maximum pressure at the point of rupture as the bursting strength, typically in kilopascals (kPa).[11]

Standard: TAPPI T 414

Protocol:

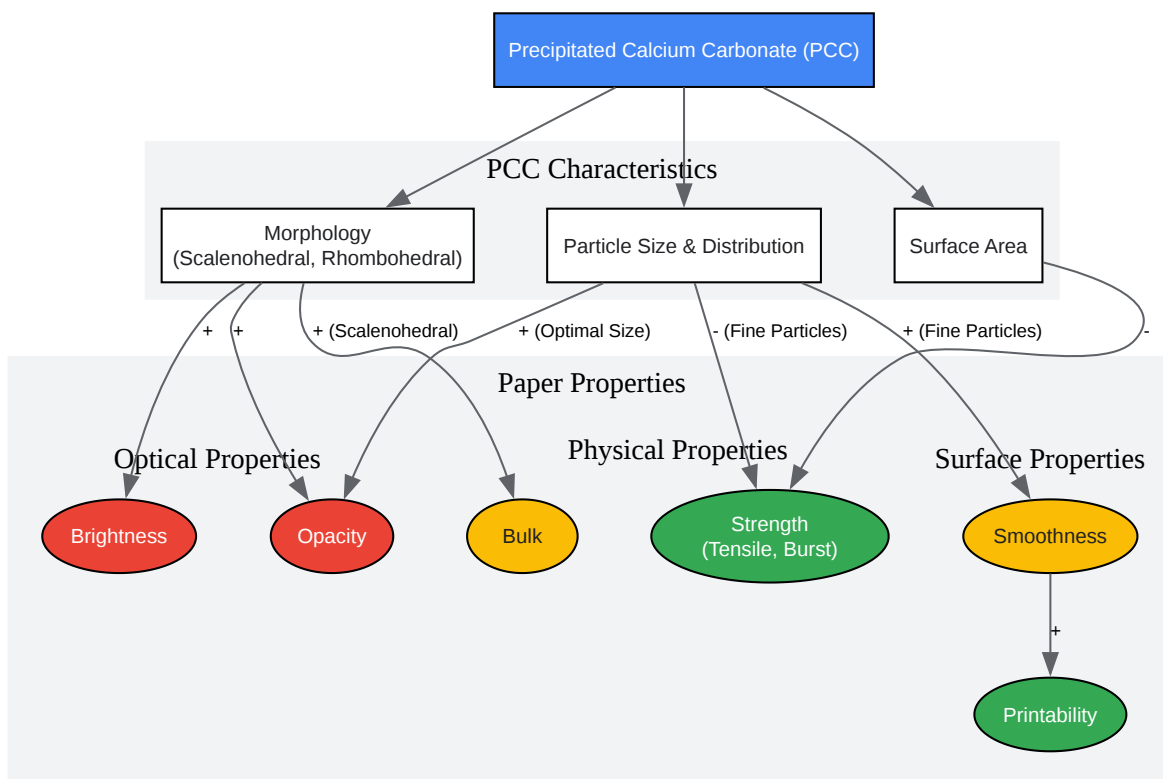
- Use an Elmendorf-type tearing tester.[6][27]
- Make an initial cut in a stack of a specified number of paper sheets.
- Release a pendulum, which tears the paper. The energy absorbed from the pendulum is used to calculate the tearing resistance.[27][28]

Visualizations



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Caption: Workflow of PCC synthesis and its application as a filler and coating pigment in the papermaking process.



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Caption: Logical relationships between PCC characteristics and their influence on key paper properties.

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